Proper storage conditions for Adenosine 3',5'-diphosphate powder

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Compound of Interest

Adenosine 3',5'-diphosphate
disodium

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Technical Support Center: Adenosine 3',5'-diphosphate

This technical support center provides researchers, scientists, and drug development professionals with guidance on the proper storage and handling of Adenosine 3',5'-diphosphate (A3,5P) powder, along with troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for Adenosine 3',5'-diphosphate powder?

Adenosine 3',5'-diphosphate powder should be stored at -20°C for optimal long-term stability.[1] [2][3][4]

Q2: How long can I store the powder?

When stored correctly at -20°C, the powder is stable for at least four years.[2][4]

Q3: Is the powder sensitive to moisture or air?

Yes, Adenosine 3',5'-diphosphate powder is hygroscopic, moisture-sensitive, and air-sensitive. [5] It is crucial to keep the container tightly sealed and store it in a dry place.[3][5][6] For enhanced stability, storing under an inert atmosphere is also recommended.[5]



Q4: Can I store solutions of Adenosine 3',5'-diphosphate?

It is not recommended to store aqueous solutions of Adenosine 3',5'-diphosphate for more than one day.[4] For best results, solutions should be prepared fresh before use.[7]

Q5: What are the known incompatibilities of this compound?

Adenosine 3',5'-diphosphate should not be stored with strong oxidizing agents.[5][6][8]

Storage Condition Summary

For quick reference, the following table summarizes the key storage and handling parameters for Adenosine 3',5'-diphosphate powder.

Parameter	Recommendation	Citations
Storage Temperature	-20°C	[1][2][3][4]
Form	Crystalline Solid / Powder	[1][4][5]
Long-term Stability	≥ 4 years	[2][4]
Sensitivity	Hygroscopic, moisture- sensitive, air-sensitive	[5]
Container	Tightly closed in a dry, well- ventilated place	[3][5][6]
Aqueous Solution	Prepare fresh; do not store for more than one day	[4]
Incompatibilities	Strong oxidizing agents	[5][6][8]

Troubleshooting Guide

Problem 1: Inconsistent experimental results using previously stored A3,5P powder.

 Possible Cause: Degradation of the powder due to improper storage. Exposure to moisture, air, or temperatures above -20°C can lead to hydrolysis and reduced purity.



Solution:

- Ensure that the vial was tightly sealed and stored at -20°C.
- If the powder appears clumpy or discolored, it may have been compromised. It is best to use a fresh vial of the compound.
- To prevent future issues, aliquot the powder into smaller, single-use vials upon receipt to minimize repeated freeze-thaw cycles and exposure to atmospheric conditions.

Problem 2: Difficulty dissolving the A3,5P powder.

- Possible Cause: The powder may not be readily soluble in your chosen solvent at the desired concentration.
- Solution:
 - Adenosine 3',5'-diphosphate disodium salt is soluble in water (25 mg/mL) and PBS (pH 7.2) at approximately 10 mg/mL.[1][4]
 - Ensure you are using a sufficient volume of solvent.
 - Gentle vortexing or sonication can aid in dissolution.
 - Always use high-purity solvents to avoid introducing contaminants.

Problem 3: Observed degradation of A3,5P in an experimental assay.

- Possible Cause: The pH of your buffer system may be affecting the stability of the molecule.
 ATP, a related compound, is most stable in aqueous solutions between pH 6.8 and 7.4 and rapidly hydrolyzes at more extreme pH levels.[9]
- Solution:
 - Check the pH of your buffers and solutions.
 - If possible, maintain a pH within the neutral range (6.8-7.4) to maximize the stability of the nucleotide during your experiment.

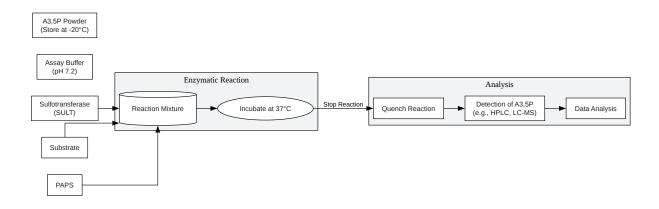


• As previously noted, always use freshly prepared solutions for your assays.[4][7]

Experimental Workflow & Signaling Context

Role of Adenosine 3',5'-diphosphate in Sulfotransferase Activity Assays

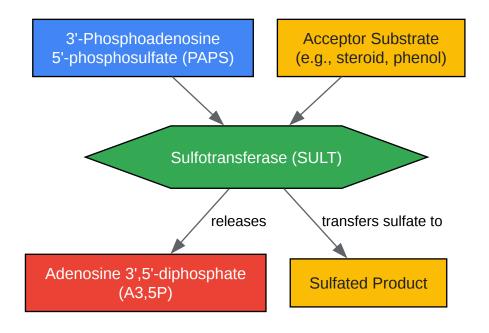
Adenosine 3',5'-diphosphate (also known as 3'-phosphoadenosine-5'-phosphate or PAP) is a key molecule in cellular metabolism, particularly in the context of sulfonation reactions. It is the product generated after the sulfuryl group from 3'-phosphoadenosine-5'-phosphosulfate (PAPS) is transferred to a substrate by a sulfotransferase (SULT) enzyme.[2][4] Monitoring the formation of A3,5P is a common method for assaying SULT activity.



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Caption: Workflow for a sulfotransferase activity assay measuring the formation of Adenosine 3',5'-diphosphate.





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